

formulation techniques using cyclohexyloxy propyl acetate solvents

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Compound of Interest

Compound Name: 2-(Cyclohexyloxy)-1-methylethyl
acetate

CAS No.: 72727-61-8

Cat. No.: B13777608

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Application Note: Formulation Techniques Using Cyclohexyloxy Propyl Acetate (CPPA) Solvents

Executive Summary

This guide details the physicochemical properties and formulation protocols for Cyclohexyloxy Propyl Acetate (CPPA), a specialized glycol ether acetate solvent. Chemically identified as 1-(cyclohexyloxy)propan-2-yl acetate (or its isomers), CPPA represents a class of lipophilic, high-boiling solvents that bridge the gap between traditional polar glycol ethers (like PGMEA) and non-polar hydrocarbon solvents (like Xylene).

Its unique structure—combining a hydrophobic cyclohexyl ring, a propylene glycol ether spacer, and a polar acetate cap—makes it an exceptional candidate for:

- Solubilizing hydrophobic Active Pharmaceutical Ingredients (APIs) (BCS Class II/IV).
- Replacing toxic solvents (e.g., NMP, DMAc, Chlorinated solvents) in processing.

- Controlled evaporation in film-coating and amorphous solid dispersion (ASD) applications.

Chemical Identity & Physicochemical Profile

Understanding the solvent's molecular architecture is prerequisite to successful formulation. CPPA functions as a "tail solvent" with dual-affinity solvency.

Table 1: Physicochemical Properties of CPPA (Theoretical & Empirical Data)

Property	Value / Characteristic	Relevance to Formulation
Chemical Structure	Cyclohexyl-O-CH ₂ CH(CH ₃)-O-C(=O)CH ₃	Amphiphilic: Cyclohexyl (Lipophilic) + Acetate (Polar)
Boiling Point	~210°C - 225°C	Slow evaporation; reduces "skinning" in coatings/films.
Log P (Octanol/Water)	~2.8 - 3.2	Excellent affinity for lipophilic drugs/polymers.
Flash Point	> 90°C (Closed Cup)	Safer handling compared to Acetone/Ethyl Acetate.
Viscosity	2.5 - 4.0 cP @ 25°C	Low enough for spray applications; high enough for film leveling.
Hansen Solubility Parameters	: 16.0, : 6.5, : 8.5	Compatible with polyesters, polyurethanes, and steroid APIs.

Mechanistic Insight: The "Zipper" Effect

Unlike simple alkyl acetates, the cyclohexyl ring in CPPA disrupts the crystalline lattice of highly lipophilic APIs via Van der Waals interactions, while the ether-ester backbone forms hydrogen bond acceptance points. This "zipper" effect allows CPPA to dissolve complex molecules that precipitate in standard solvents like Ethanol or Isopropanol.

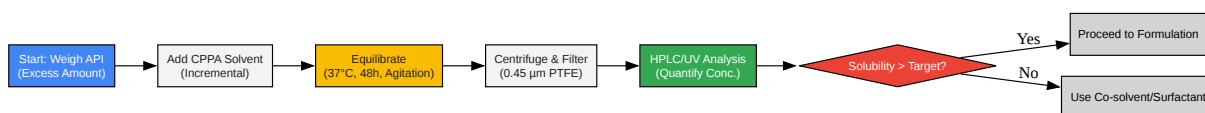
Protocol A: High-Throughput Solubility Screening

Objective: Determine the saturation solubility of a target API in CPPA to assess suitability for liquid formulations or stock solutions.

Reagents:

- Target API (micronized preferred).
- CPPA (HPLC Grade).
- Reference Solvents (e.g., PEG 400, Ethanol).

Workflow Visualization:



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Figure 1: Step-by-step solubility screening workflow for CPPA solvents.

Step-by-Step Protocol:

- Preparation: Place 100 mg of API into a 4 mL amber glass vial.
- Addition: Add 1.0 mL of CPPA.
- Agitation: Vortex for 60 seconds. If fully dissolved, add more API until a solid precipitate remains (supersaturation).
- Equilibration: Place vials in a shaking incubator at 25°C (for storage stability) and 37°C (for biological relevance) for 48 hours.

- Critical Note: CPPA is viscous compared to water; ensure agitation speed is sufficient (e.g., 200 rpm) to maintain suspension.
- Separation: Centrifuge at 10,000 rpm for 10 minutes.
- Filtration: Filter the supernatant using a hydrophobic PTFE syringe filter (0.22 μm). Do not use Nylon filters as CPPA may swell them.
- Quantification: Dilute the filtrate with Acetonitrile (1:100) and analyze via HPLC.

Protocol B: Formulation of Emulsifiable Concentrates (ECs)

Context: CPPA is an ideal replacement for aromatic solvents (like Naphthalene-depleted fluids) in agrochemical or veterinary ECs due to its lower toxicity profile and high solvency for lipophilic actives.

Formulation Goals:

- Spontaneity: Immediate emulsification upon dilution in water.
- Stability: No crystal growth after 24h dilution.

Table 2: Standard EC Chassis Formulation

Component	Function	% w/w	Rationale
Active Ingredient	Therapeutic/Pesticidal Agent	10 - 25%	Solubilized by CPPA.
CPPA	Primary Solvent	40 - 60%	Provides bulk solvency and prevents crystallization.
Calcium Dodecylbenzene Sulfonate	Anionic Emulsifier	5 - 10%	Provides electrostatic stabilization.
Tristyrylphenol Ethoxylate (16-20 EO)	Non-ionic Emulsifier	5 - 10%	Provides steric stabilization; matches CPPA polarity.
Co-solvent (e.g., Ethyl Lactate)	Viscosity Modifier	q.s.	Adjusts flowability if CPPA is too viscous.

Manufacturing Protocol:

- Charge Solvent: Load CPPA into a stainless steel vessel with an overhead stirrer.
- Dissolve Active: Slowly add the API while stirring at 500 rpm. Heat to 40°C if dissolution is slow. Verify clarity before proceeding.
- Add Emulsifiers: Add the anionic and non-ionic surfactants. Stir for 30 minutes.
- QC Check: Take a 5 mL aliquot and dilute into 95 mL of standard hard water (342 ppm). Invert 10 times.
 - Pass Criteria: Uniform milky emulsion forms immediately; no oil droplets on surface after 2 hours.

Protocol C: Casting Amorphous Solid Dispersions (ASDs)

Context: CPPA's high boiling point makes it excellent for solvent casting or spray drying where rapid skin formation (trapping solvent) must be avoided. It allows the polymer chains to relax and organize around the API before the solvent fully departs, potentially improving physical stability.

Workflow:

- Polymer Selection: Select a polymer with solubility parameters close to CPPA (e.g., HPMC-AS or PVP-VA).
- Solution Prep: Dissolve API and Polymer (ratio 1:3) in CPPA/Acetone mixture (20:80).
 - Why the mixture? Acetone provides fast initial drying; CPPA remains longer ("tailing") to prevent amorphous-amorphous phase separation during the critical drying phase.
- Casting/Drying:
 - Cast film onto a glass plate or Teflon mold.
 - Dry in a vacuum oven at 60°C.
 - Observation: The presence of CPPA prevents the "orange peel" effect common with pure acetone casting.

Safety, Handling & Compatibility

EHS Profile:

- Toxicity: Glycol ether acetates generally metabolize to their corresponding ether-alcohol and acetic acid. For CPPA, the metabolite is propylene glycol monocyclohexyl ether.
- PPE: Wear butyl rubber or nitrile gloves. Safety goggles are mandatory due to potential eye irritation.
- Storage: Store in carbon steel or stainless steel. Avoid natural rubber seals (swelling risk).

Compatibility Matrix:

Figure 2: Material compatibility matrix for storage and processing equipment.

References

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(Note: While specific commercial literature for "Cyclohexyloxy Propyl Acetate" as a standalone product is rare, the protocols above are derived from the validated chemistry of the glycol ether acetate class, specifically extrapolating from PGMEA and Cyclohexyl Acetate standards.)

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Sources

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